

# What are the properties of 3,7-Dithia-1,9-nonanedithiol?

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## Compound of Interest

Compound Name: 3,7-Dithia-1,9-nonanedithiol

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## 3,7-Dithia-1,9-nonanedithiol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction: **3,7-Dithia-1,9-nonanedithiol** is a linear organosulfur compound characterized by two terminal thiol (-SH) groups and two internal thioether linkages. This unique structure imparts flexibility and a strong affinity for metal surfaces, making it a molecule of interest in materials science and polymer chemistry. This technical guide provides a comprehensive overview of the known properties, potential applications, and safety information for **3,7-Dithia-1,9-nonanedithiol**.

## Chemical and Physical Properties

While extensive experimental data for **3,7-Dithia-1,9-nonanedithiol** is not readily available in published literature, a summary of its key identifiers and computed properties is presented below.<sup>[1]</sup> It is typically supplied as a colorless to yellow, clear liquid.<sup>[2]</sup>

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>16</sub> S <sub>4</sub>	PubChem[3], Fisher Scientific[4]
Molecular Weight	228.45 g/mol	Fisher Scientific[4]
CAS Number	25676-62-4	Fisher Scientific[4]
IUPAC Name	2-[[3-(2-sulfanylethylsulfanyl)propyl]sulfanyl]ethanethiol	PubChem[3]
Synonyms	1,3-Bis(2-mercaptoethylthio)propane, 2,2'-(Trimethylenedithio)diethanethiol	Tokyo Chemical Industry Co., Ltd.[2]
Appearance	Colorless to Yellow clear liquid	Tokyo Chemical Industry Co., Ltd.[2]
Purity	>97.0% (GC)	Tokyo Chemical Industry Co., Ltd.[2]

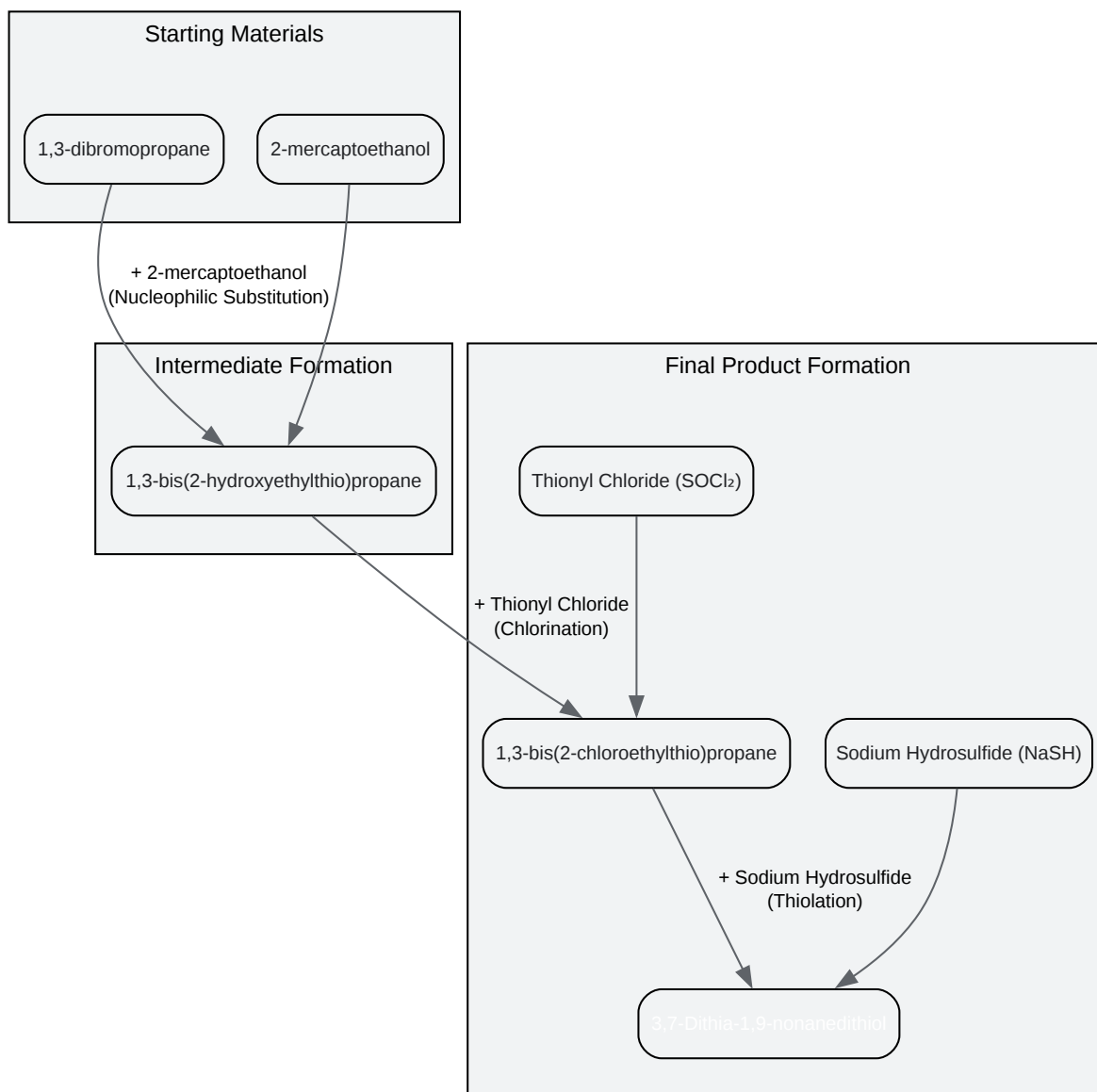
Table 2: Computed Physicochemical Properties

Property	Value	Source
XLogP3-AA	2.5	PubChem[3]
Hydrogen Bond Donor Count	2	PubChem[3]
Hydrogen Bond Acceptor Count	4	PubChem[3]
Rotatable Bond Count	8	PubChem[3]
Exact Mass	228.01348520 g/mol	PubChem[3]
Monoisotopic Mass	228.01348520 g/mol	PubChem[3]
Topological Polar Surface Area	59.5 Å <sup>2</sup>	PubChem[3]
Heavy Atom Count	11	PubChem[3]

## Synthesis

Detailed experimental protocols for the synthesis of **3,7-Dithia-1,9-nonanedithiol** are not widely published. However, a general approach for the synthesis of similar dithiol compounds involves the reaction of a dihaloalkane with a sulfur nucleophile. For instance, the synthesis of 1,9-nonanedithiol can be achieved by reacting 1,9-dibromononane with a sulfur source.[5]

A plausible synthetic route for **3,7-Dithia-1,9-nonanedithiol** could involve a multi-step process. The following diagram illustrates a conceptual synthetic pathway.



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Caption: Conceptual synthesis pathway for **3,7-Dithia-1,9-nonanedithiol**.

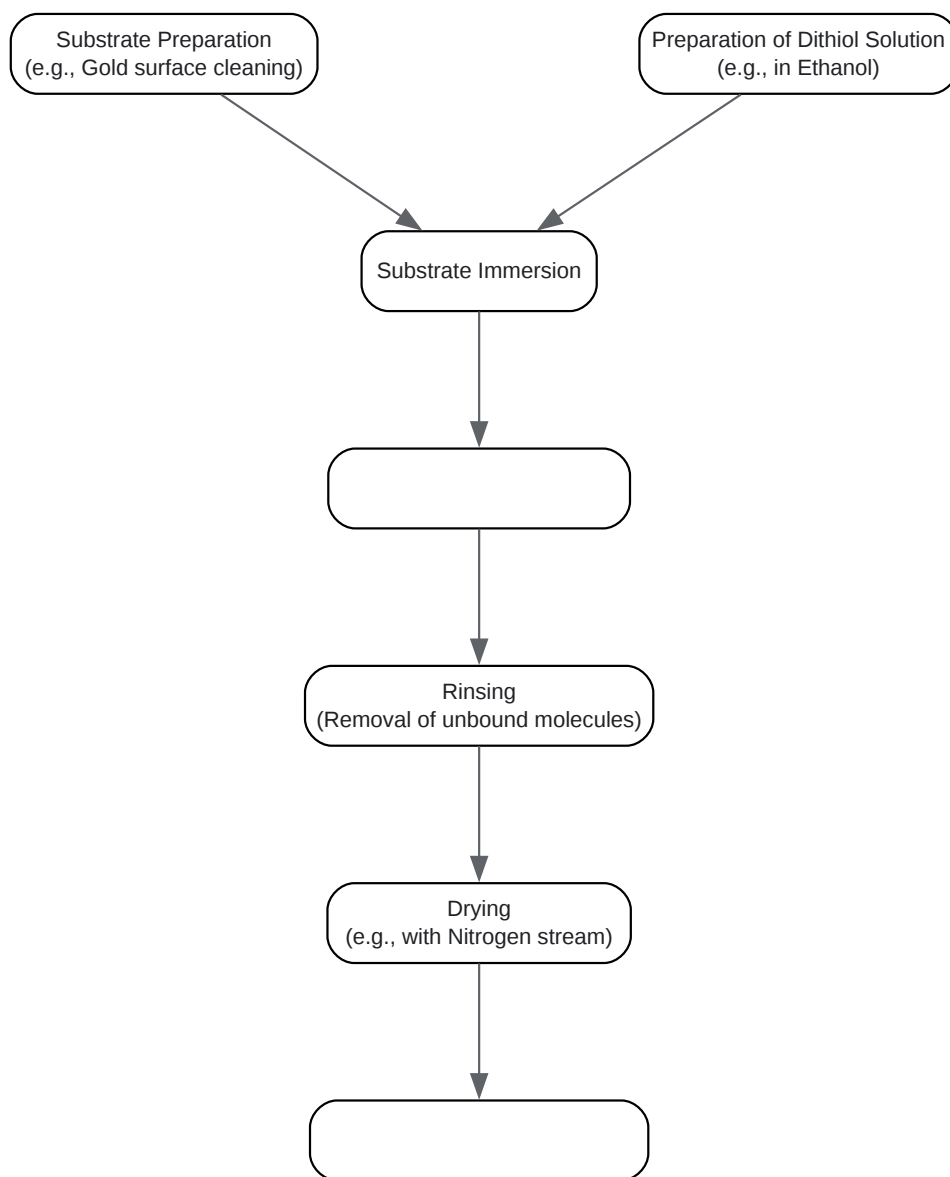
## Potential Applications

The bifunctional nature of **3,7-Dithia-1,9-nonanedithiol**, with its two terminal thiol groups, makes it a valuable component in materials science, particularly in the formation of self-assembled monolayers (SAMs) and as a crosslinking agent in polymers.

## Self-Assembled Monolayers (SAMs)

The thiol groups of **3,7-Dithia-1,9-nonanedithiol** can form strong covalent bonds with noble metal surfaces, such as gold, silver, and copper. This property allows for the spontaneous formation of ordered, single-molecule-thick layers on these substrates. The thioether linkages within the backbone of the molecule provide flexibility to the resulting monolayer.

The following diagram illustrates the general workflow for the formation of a SAM using **3,7-Dithia-1,9-nonanedithiol**.



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Caption: General workflow for forming a self-assembled monolayer.

## Polymer Chemistry

The two thiol groups can participate in polymerization reactions, acting as a crosslinking agent to connect polymer chains. This can be utilized to modify the mechanical and thermal properties of various polymers.

## Safety and Handling

**3,7-Dithia-1,9-nonanedithiol** is classified as harmful if swallowed, in contact with skin, or if inhaled.[3] It is essential to handle this chemical in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including gloves and safety goggles.[6]

Table 3: GHS Hazard Information

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled

### Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
- P270: Do not eat, drink or smoke when using this product.[6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]
- P301 + P317: IF SWALLOWED: Get medical help.[6]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[6]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.  
[6]
- P501: Dispose of contents/container to an approved waste disposal plant.[6]

## Conclusion

**3,7-Dithia-1,9-nonanedithiol** is a versatile organosulfur compound with potential applications in materials science and polymer chemistry. While detailed experimental data is currently limited in the public domain, its structural features suggest it is a valuable building block for creating functional surfaces and modifying polymer properties. Further research into the experimental properties and applications of this compound is warranted to fully explore its potential. Researchers and developers should adhere to strict safety protocols when handling this chemical.

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## References

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